

Compound Identification and Physicochemical Profile

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Compound of Interest

Compound Name: 3,5-Dibromo-4-chloroaniline

CAS No.: 35754-04-2

Cat. No.: B2382489

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3,5-Dibromo-4-chloroaniline is a polyhalogenated aromatic amine. Its structure suggests a crystalline solid with low water solubility, characteristic of this chemical class. Understanding its fundamental properties is the first step in a thorough risk assessment.

| Property | Value | Source |
|-------------------|---|------------|
| IUPAC Name | 3,5-dibromo-4-chloroaniline | PubChem[1] |
| Molecular Formula | C ₆ H ₄ Br ₂ ClN | PubChem[1] |
| Molecular Weight | 285.36 g/mol | PubChem[1] |
| CAS Number | 35754-04-2 | PubChem[1] |
| Canonical SMILES | <chem>C1=C(C=C(C(=C1Br)Cl)Br)N</chem> | PubChem[1] |
| InChIKey | STUCDJFRZFSHTB-UHFFFAOYSA-N | PubChem[1] |

Inferred Hazard Identification and Classification

The primary hazards of **3,5-Dibromo-4-chloroaniline** can be inferred from well-documented, structurally similar compounds. Halogenated anilines are known for their systemic toxicity, potential carcinogenicity, and environmental hazards. The following table synthesizes the GHS classifications from several analogs to build a predicted hazard profile.

| Hazard Class | Predicted Classification for 3,5-Dibromo-4-chloroaniline | Rationale Based on Structural Analogs |
|----------------------------|--|---|
| Acute Toxicity, Oral | Category 3 or 4 (Toxic or Harmful if swallowed) | 4-Chloroaniline is Category 3 (Toxic if swallowed)[2][3]. 3-Bromo-4-chloroaniline and 4-Bromo-3-chloroaniline are noted as Harmful if swallowed[4][5]. The presence of multiple halogen substituents warrants a high degree of caution. |
| Acute Toxicity, Dermal | Category 3 (Toxic in contact with skin) | 4-Chloroaniline is Category 3 (Toxic in contact with skin)[2][3]. 4-Bromoaniline is also classified as toxic in contact with skin[6]. Dermal absorption is a significant route of exposure for anilines.[7] |
| Acute Toxicity, Inhalation | Category 3 or 4 (Toxic or Harmful if inhaled) | 4-Chloroaniline is Category 3 (Toxic if inhaled)[2][3]. Harmful if inhaled is noted for 4-Bromo-3-chloroaniline and 3-Bromo-4-chloroaniline[4][5]. As a solid, the primary inhalation risk is from dust. |
| Skin Sensitization | Category 1 (May cause an allergic skin reaction) | This is a common hazard for anilines. 4-Chloroaniline is a known skin sensitizer[2][3][7]. |
| Carcinogenicity | Suspected Carcinogen (Category 1B or 2) | This is a critical concern. 4-Chloroaniline is classified as a Category 1B carcinogen (May cause cancer)[2][3] and is listed by IARC as Group 2B (Possibly carcinogenic to |

| | | |
|--|---|--|
| | | humans)[7]. The carcinogenic potential of halogenated anilines is well-established. |
| Specific Target Organ Toxicity (Repeated Exposure) | May cause damage to organs (spleen, liver, kidneys, blood) through prolonged or repeated exposure | Repeated exposure to 4-chloroaniline affects the blood, liver, spleen, and kidneys. This is often linked to methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced[7][8]. |
| Aquatic Toxicity | Category 1 (Very toxic to aquatic life with long lasting effects) | Halogenated aromatics are notoriously persistent and toxic in aquatic environments. This classification is consistent across analogs like 4-chloroaniline[2][3][7]. |

Proactive Risk Management: Exposure Controls and Personal Protection

Given the high inferred toxicity, a multi-layered approach to exposure control is mandatory. The causality is clear: engineering controls are the primary barrier, and PPE serves as the essential secondary defense.

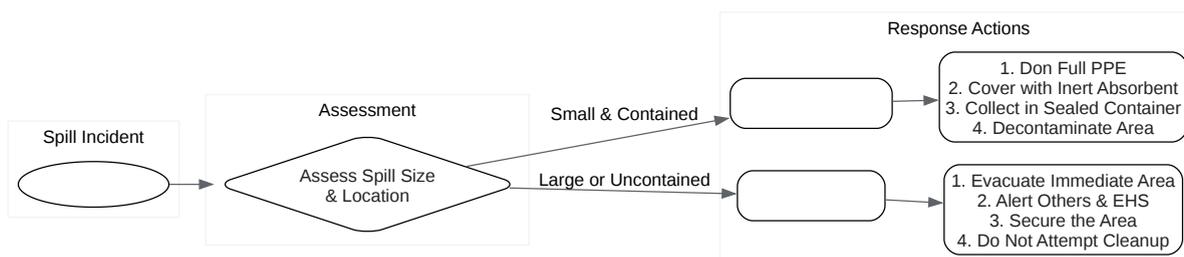
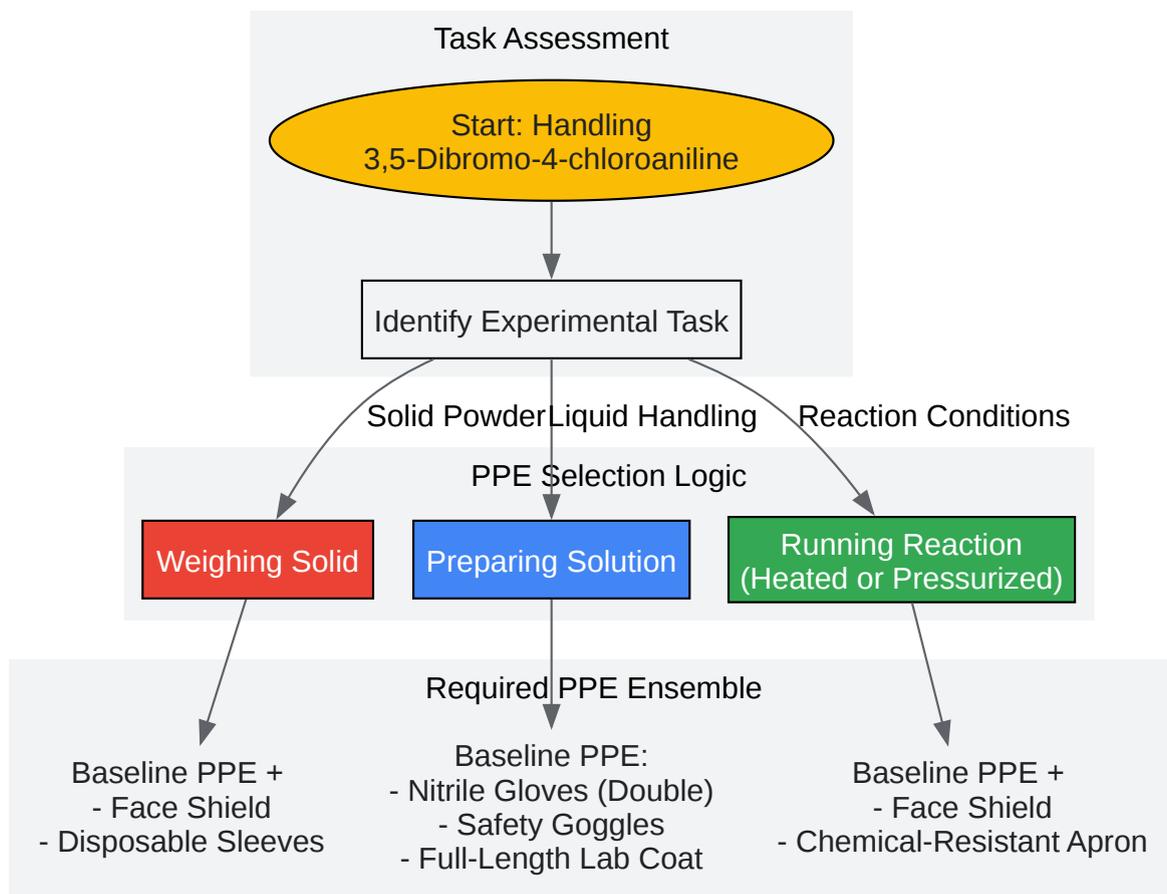
Engineering Controls: The First Line of Defense

- **Chemical Fume Hood:** All work involving weighing, transferring, or handling **3,5-Dibromo-4-chloroaniline** powder or its solutions must be conducted within a certified chemical fume hood. This is non-negotiable and directly mitigates the risk of inhaling toxic dust or vapors.
- **Ventilation:** The laboratory must be well-ventilated to prevent the accumulation of any fugitive emissions.[9]

- Designated Area: Establish a designated area within the lab specifically for working with this compound to prevent cross-contamination.

Personal Protective Equipment (PPE): A Self-Validating System

The choice of PPE must be deliberate and based on the specific experimental task.



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Caption: Decision-making flowchart for spill response.

First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention. [10]* Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. Seek immediate medical attention. [10]* Inhalation: Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If the victim is not breathing, perform artificial respiration. Seek immediate medical attention. [10]* Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [10]

Waste Disposal

All waste containing **3,5-Dibromo-4-chloroaniline**, including contaminated PPE, spill cleanup materials, and empty containers, must be treated as hazardous waste.

- Collect waste in a dedicated, sealed, and clearly labeled hazardous waste container.
- Disposal must be handled by a licensed environmental waste management company, in strict accordance with all local, state, and federal regulations. [9]Based on analogs like p-chloroaniline, it may fall under specific EPA waste numbers (e.g., P024), requiring specialized disposal procedures. [7]

References

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